

# detailed experimental protocol for using 4-octyne-3,6-diol

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## Compound of Interest

Compound Name: 4-Octyne-3,6-diol

Cat. No.: B15348232

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## Application Notes and Protocols for 4-Octyne-3,6-diol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Octyne-3,6-diol** is a versatile bifunctional molecule characterized by a central alkyne unit flanked by two secondary alcohol groups. This unique structure makes it a valuable building block in organic synthesis, particularly for the preparation of heterocyclic compounds and as a precursor for specialty polymers and surfactants. Its reactivity, stemming from both the hydroxyl groups and the carbon-carbon triple bond, allows for a variety of chemical transformations.

This document provides detailed experimental protocols for a key application of **4-octyne-3,6-diol**: its acid-catalyzed cyclization to form the corresponding furan derivative, 2,5-diethyl-3,4-dimethylfuran. This transformation is an example of the Paal-Knorr furan synthesis, a fundamental reaction in heterocyclic chemistry. Additionally, physical and chemical property data for **4-octyne-3,6-diol** are presented for reference. While significant biological activities for **4-octyne-3,6-diol** have not been extensively documented in publicly available literature, its derivatives, such as substituted furans, are scaffolds of interest in medicinal chemistry.

### Data Presentation

Table 1: Physical and Chemical Properties of **4-Octyne-3,6-diol**

Property	Value	Reference
IUPAC Name	oct-4-yne-3,6-diol	[1]
CAS Number	24434-07-9	[1]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[1]
Molecular Weight	142.20 g/mol	[1]
Appearance	Solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in common organic solvents.	

Table 2: Experimental Data for the Synthesis of 2,5-Diethyl-3,4-dimethylfuran

Parameter	Value
Reactants	
4-Octyne-3,6-diol	1.0 eq
Sulfuric Acid (98%)	0.1 eq
Dichloromethane (DCM)	10 mL/g of diol
Reaction Conditions	
Temperature	25 °C (Room Temperature)
Reaction Time	4 hours
Product	
Product Name	2,5-Diethyl-3,4-dimethylfuran
Yield	Estimated 85-95% (based on similar reactions)
Analytical Data	
<sup>1</sup> H NMR (CDCl <sub>3</sub> , δ)	~1.2 (t, 6H), ~2.2 (s, 6H), ~2.6 (q, 4H)
<sup>13</sup> C NMR (CDCl <sub>3</sub> , δ)	~12.0, ~14.0, ~21.0, ~115.0, ~148.0
Mass Spectrum (m/z)	Expected molecular ion peak at 152.12

## Experimental Protocols

### Protocol 1: Acid-Catalyzed Cyclization of 4-Octyne-3,6-diol to 2,5-Diethyl-3,4-dimethylfuran

This protocol details the synthesis of 2,5-diethyl-3,4-dimethylfuran from **4-octyne-3,6-diol** via an acid-catalyzed intramolecular cyclization. This reaction is a variation of the Paal-Knorr furan synthesis.<sup>[2]</sup>

Materials and Reagents:

- **4-Octyne-3,6-diol** (C<sub>8</sub>H<sub>14</sub>O<sub>2</sub>)

- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 98%)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ , anhydrous)
- Saturated Sodium Bicarbonate Solution ( $\text{NaHCO}_3$ )
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Silica Gel (for column chromatography)
- Hexane (for column chromatography)
- Ethyl Acetate (for column chromatography)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 g of **4-octyne-3,6-diol** in 10 mL of anhydrous dichloromethane. Stir the solution at room temperature until the diol is completely dissolved.
- **Acid Addition:** Slowly add 0.1 equivalents of concentrated sulfuric acid to the stirred solution. The addition should be done dropwise using a dropping funnel. An exothermic reaction may be observed. Maintain the reaction temperature at room temperature using a water bath if necessary.

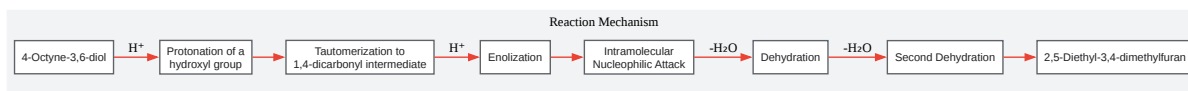
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) using a hexane:ethyl acetate solvent system. The reaction is typically complete within 4 hours.
- **Work-up:** Upon completion, quench the reaction by slowly adding 10 mL of saturated sodium bicarbonate solution to neutralize the acid. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with dichloromethane (3 x 15 mL). Combine the organic layers.
- **Drying and Filtration:** Dry the combined organic layers over anhydrous magnesium sulfate. Filter the drying agent using gravity filtration.
- **Solvent Removal:** Remove the solvent from the filtrate using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.<sup>[3]</sup> Collect the fractions containing the desired furan product.
- **Characterization:** Confirm the identity and purity of the 2,5-diethyl-3,4-dimethylfuran product using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and GC-MS analysis.<sup>[4][5]</sup>

## Mandatory Visualization



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Caption: Experimental workflow for the synthesis of 2,5-diethyl-3,4-dimethylfuran.



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Caption: Proposed mechanism for the acid-catalyzed cyclization of **4-octyne-3,6-diol**.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Paal–Knorr synthesis - Wikipedia [en.wikipedia.org]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Analysis of Furan and Its Derivatives in Food Matrices Using Solid Phase Extraction Coupled with Gas Chromatography-Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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